

Handling and storage guidelines for 5-Methyl-6-nitrobenzo[d]dioxole.

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Compound of Interest

Compound Name: 5-Methyl-6-nitrobenzo[d]
[1,3]dioxole

Cat. No.: B1308084

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Application Notes and Protocols for 5-Methyl-6-nitrobenzo[d]dioxole

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of 5-Methyl-6-nitrobenzo[d]dioxole (CAS No. 32996-27-3). The information is compiled from available safety data for the compound and structurally related molecules and is intended to supplement, not replace, institutional safety protocols.

Compound Information

5-Methyl-6-nitrobenzo[d]dioxole is a nitroaromatic compound that serves as a building block in organic synthesis, particularly in the development of new pharmaceutical agents. Its chemical structure combines a benzodioxole ring system with a nitro group, making it a useful intermediate for further functionalization.

Property	Value	Source
CAS Number	32996-27-3	[1] [2] [3]
Molecular Formula	C ₈ H ₇ NO ₄	[1]
Molecular Weight	181.15 g/mol	[1]
Appearance	Light yellow to brown solid (inferred from related compounds)	[4]
Purity	≥95%	[1]

Safety and Handling

While a comprehensive Safety Data Sheet (SDS) for 5-Methyl-6-nitrobenzo[d]dioxole is not readily available, data from structurally similar nitroaromatic compounds suggest that it should be handled with care. The following guidelines are based on best practices for handling such chemicals.

2.1. Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Body Protection	A lab coat should be worn at all times. For larger quantities, a chemical-resistant apron is recommended.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If dust is generated, a respirator with a particulate filter may be necessary.

2.2. Emergency Procedures

Situation	Protocol
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spills	Absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal. Avoid generating dust.

Storage and Stability

Proper storage is crucial to maintain the integrity and safety of 5-Methyl-6-nitrobenzo[d]dioxole.

Parameter	Guideline
Storage Temperature	Room temperature. ^{[1][3]} Some suppliers suggest "cold-chain transportation," which may indicate sensitivity to higher temperatures. ^[3]
Container	Store in a tightly sealed, light-resistant container.
Atmosphere	Store in a dry, well-ventilated place. ^[3]
Incompatible Materials	Avoid strong oxidizing agents and strong bases.
Stability	Stable under recommended storage conditions.

Experimental Protocol: Reduction of 5-Methyl-6-nitrobenzo[d]dioxole

The following protocol describes a representative application of 5-Methyl-6-nitrobenzo[d]dioxole: the reduction of the nitro group to an amine. This transformation is a key step in the synthesis of many pharmaceutical compounds.

Objective: To synthesize 5-methylbenzo[d]dioxol-6-amine from 5-Methyl-6-nitrobenzo[d]dioxole via catalytic hydrogenation.

Materials:

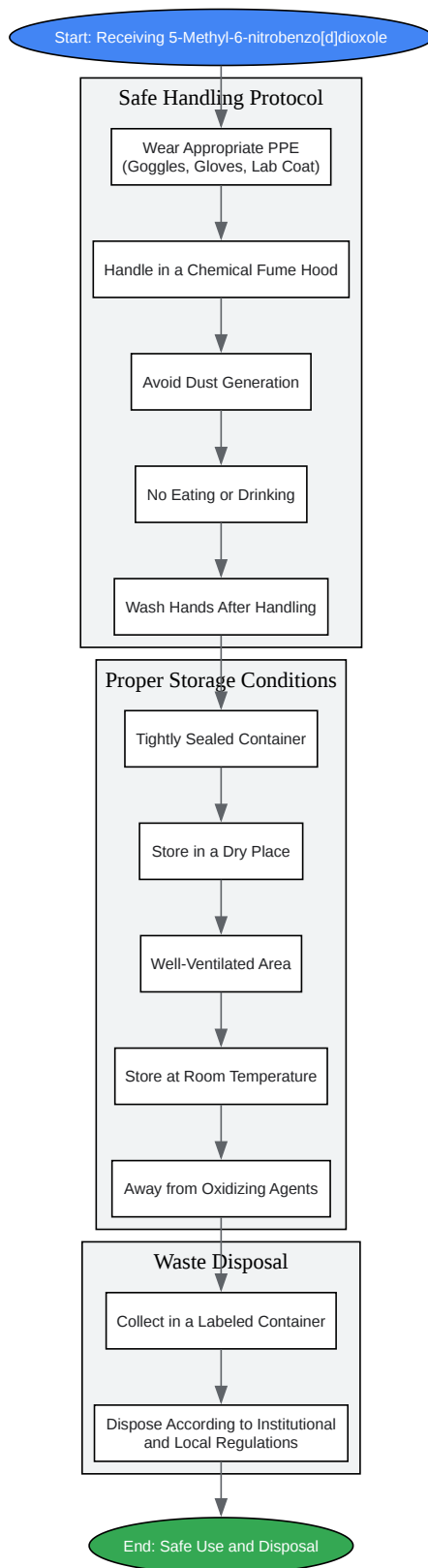
- 5-Methyl-6-nitrobenzo[d]dioxole
- 10% Palladium on carbon (Pd/C)
- Ethanol, anhydrous
- Hydrogen gas (H₂)
- Diatomaceous earth (e.g., Celite®)
- Round-bottom flask
- Hydrogenation apparatus (e.g., Parr shaker or H-Cube)
- Magnetic stirrer and stir bar
- Filtration apparatus (e.g., Büchner funnel)
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 5-Methyl-6-nitrobenzo[d]dioxole (1.0 eq) in anhydrous ethanol.

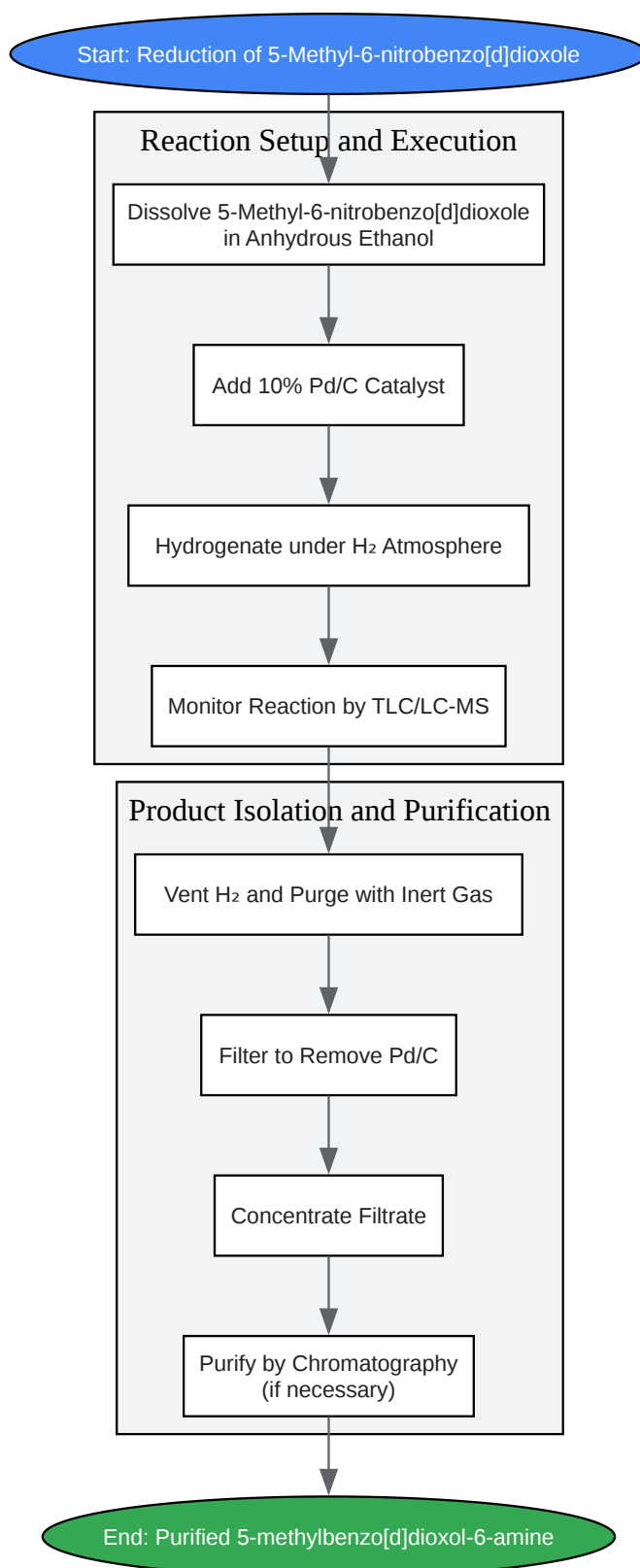
- **Catalyst Addition:** Carefully add 10% Pd/C (5-10 mol%) to the solution under an inert atmosphere (e.g., nitrogen or argon).
- **Hydrogenation:** Secure the flask to the hydrogenation apparatus. Purge the system with hydrogen gas. Pressurize the vessel with hydrogen (typically 1-3 atm) and stir the reaction mixture vigorously at room temperature.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- **Work-up:** Once the reaction is complete, carefully vent the hydrogen gas and purge the system with an inert gas.
- **Filtration:** Filter the reaction mixture through a pad of diatomaceous earth to remove the Pd/C catalyst. Wash the filter cake with ethanol.
- **Concentration:** Combine the filtrate and washings and concentrate under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification (if necessary):** The crude 5-methylbenzo[d]dioxol-6-amine can be purified by column chromatography on silica gel or by recrystallization.

Visualizations



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Caption: Logical workflow for the safe handling and storage of 5-Methyl-6-nitrobenzo[d]dioxole.



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Caption: Experimental workflow for the reduction of 5-Methyl-6-nitrobenzo[d]dioxole.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. 5-Methyl-6-nitro-1,3-benzodioxole | C₈H₇NO₄ | CID 4550461 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 32996-27-3|5-Methyl-6-nitrobenzo[d][1,3]dioxole|BLD Pharm [bldpharm.com]
- 4. 6-Nitro-1,3-benzodioxole-5-carboxylic acid methyl ester | 721-00-6 [amp.chemicalbook.com]
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